

# A Technical Guide to the Boiling Point of 3-Nonoxypropan-1-amine

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## Compound of Interest

Compound Name: 3-Nonoxypropan-1-amine

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**Abstract:** This document provides a comprehensive technical overview of the boiling point of **3-Nonoxypropan-1-amine**. Due to the limited availability of experimental data for this specific compound in public literature, this guide presents a compilation of boiling points for structurally similar and homologous compounds to facilitate an estimation. Furthermore, it details standardized experimental protocols for the precise determination of boiling points in a laboratory setting. A logical workflow for this determination is also provided in a visual format.

## Introduction

**3-Nonoxypropan-1-amine** belongs to the class of organic compounds known as ether amines, which contain both an ether linkage and an amine functional group. These bifunctional molecules are of interest in various fields, including as intermediates in the synthesis of pharmaceuticals and as surfactants. The boiling point is a fundamental physical property that provides insights into the volatility, intermolecular forces, and purity of a compound. Accurate knowledge of the boiling point is crucial for purification processes such as distillation, for ensuring safe handling and storage, and for the characterization of novel chemical entities.

## Physicochemical Data of 3-Alkoxypropan-1-amines and Related Compounds

Direct experimental data for the boiling point of **3-Nonoxypropan-1-amine** is not readily available in scientific literature. However, by examining the boiling points of a homologous series of 3-alkoxypropan-1-amines and related aliphatic amines, a reasonable estimation can be made. The following table summarizes the boiling points of several such compounds. A clear trend of increasing boiling point with increasing molecular weight and alkyl chain length is observable.

Compound Name	Molecular Formula	Molecular Weight (g/mol )	Boiling Point (°C)
Propan-1-amine	C <sub>3</sub> H <sub>9</sub> N	59.11	47-51
3-Isopropoxypropan-1-amine	C <sub>6</sub> H <sub>15</sub> NO	117.19	148.6 (at 0.11 bar)
3-Butoxypropan-1-amine	C <sub>7</sub> H <sub>17</sub> NO	131.22	169-170
Hexan-1-amine	C <sub>6</sub> H <sub>15</sub> N	101.19	131.5

Note: The boiling point of 3-Isopropoxypropan-1-amine is reported at reduced pressure.

## Experimental Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.<sup>[1]</sup> For accurate determination, several experimental methods can be employed.

Simple distillation is a common and effective method for determining the boiling point of a pure liquid.<sup>[1][2]</sup>

Protocol:

- **Apparatus Setup:** A distillation flask is filled with the liquid sample (a few milliliters) and a few boiling chips to ensure smooth boiling. The flask is connected to a condenser, which is, in turn, connected to a receiving flask. A thermometer is placed in the neck of the distillation flask such that the top of the mercury bulb is level with the side arm leading to the condenser.

- **Heating:** The distillation flask is gently heated. As the liquid boils, the vapor rises and surrounds the thermometer bulb.
- **Temperature Reading:** The temperature is recorded when it becomes constant. This stable temperature reading, where the vapor and liquid are in equilibrium, is the boiling point of the substance.<sup>[2]</sup>
- **Pressure Correction:** The atmospheric pressure should be recorded as the boiling point is dependent on it.<sup>[1]</sup> If the atmospheric pressure deviates significantly from standard pressure (760 mmHg), a correction may be necessary.

This method is suitable when only a small amount of the sample is available.<sup>[3]</sup>

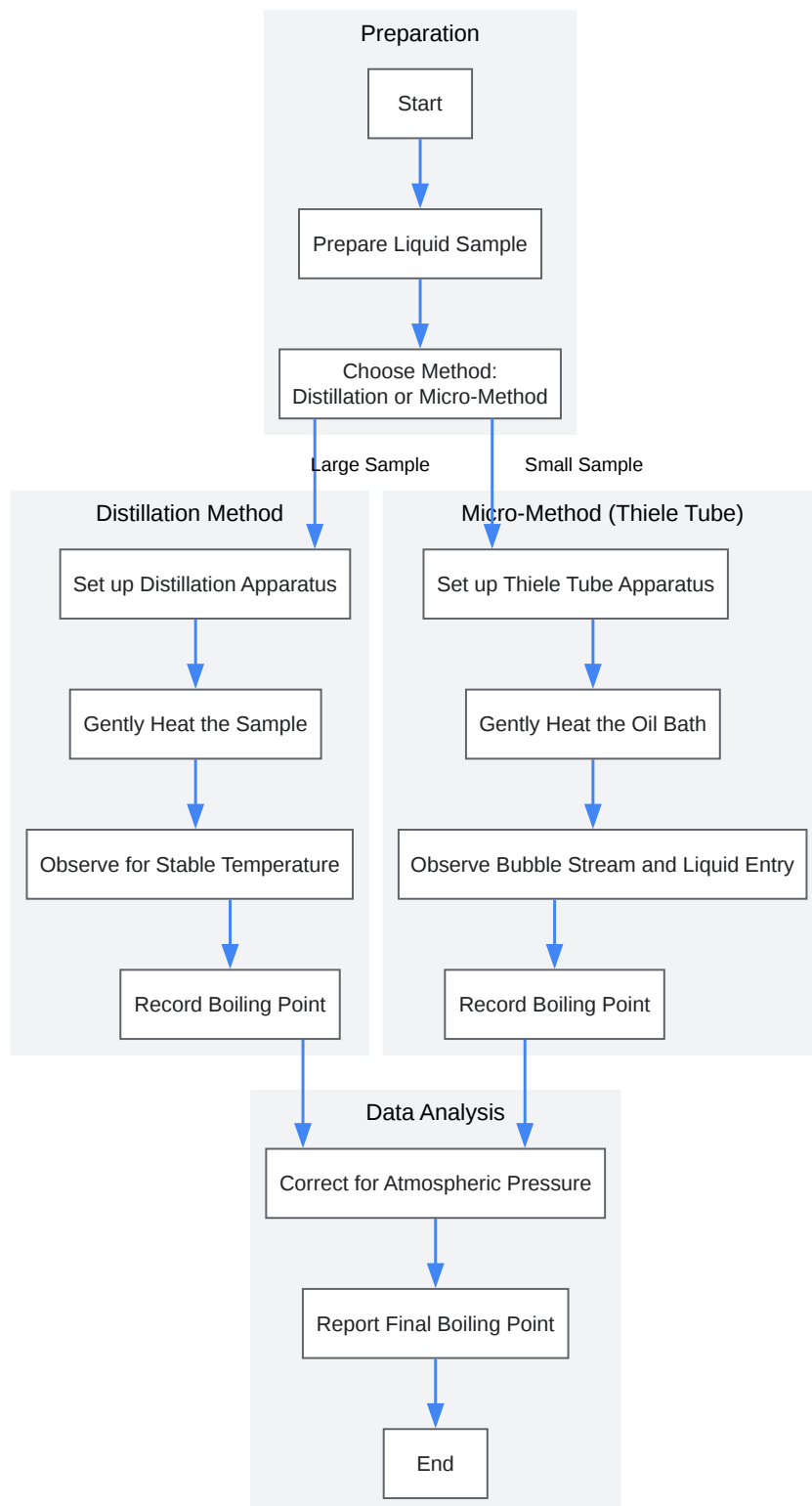
Protocol:

- **Sample Preparation:** A small amount of the liquid is placed in a fusion tube. A capillary tube, sealed at one end, is inverted and placed inside the fusion tube with its open end submerged in the liquid.
- **Apparatus Setup:** The fusion tube is attached to a thermometer and placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
- **Heating:** The Thiele tube is gently heated.<sup>[3]</sup> Initially, a stream of bubbles will be observed as air is expelled from the capillary tube.
- **Observation:** As the temperature approaches the boiling point, a rapid and continuous stream of bubbles will emerge from the capillary tube.<sup>[3]</sup> At this point, heating is stopped.
- **Temperature Reading:** The liquid will begin to cool, and the stream of bubbles will slow down and eventually stop. The moment the liquid enters the capillary tube, the temperature is recorded. This is the boiling point of the liquid.<sup>[3]</sup>

## Logical Workflow for Boiling Point Determination

The following diagram illustrates a generalized workflow for the experimental determination of a compound's boiling point.

## Workflow for Boiling Point Determination

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Workflow for Boiling Point Determination.

## Conclusion

While direct experimental data for the boiling point of **3-Nonoxypropan-1-amine** is scarce, this guide provides a framework for its estimation and experimental determination. By analyzing the trends in boiling points of homologous series and employing standardized laboratory protocols, researchers and drug development professionals can accurately determine this crucial physical property. The provided workflow and experimental details serve as a practical resource for the characterization of this and other novel chemical compounds.

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